

Methyl 5-methoxy-3-oxopentanoate: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: **Methyl 5-methoxy-3-oxopentanoate**

Cat. No.: **B1332151**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Methyl 5-methoxy-3-oxopentanoate, also known as Nazarov's Reagent, is a versatile and highly valuable building block in modern organic synthesis. Its unique trifunctional structure, incorporating a methyl ester, a ketone, and a methoxy group, provides multiple reactive sites for the construction of complex molecular architectures. This guide offers a comprehensive overview of its synthesis, key reactions, and applications, with a particular focus on its role in the synthesis of pharmaceutical intermediates.

Physicochemical Properties

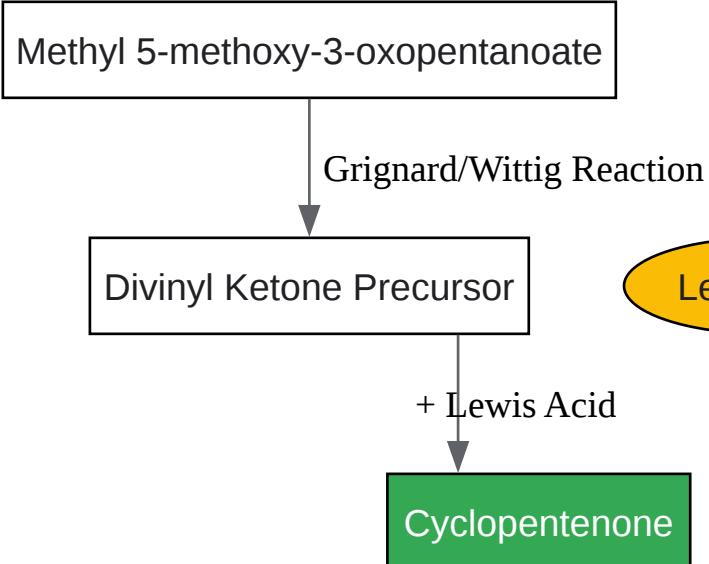
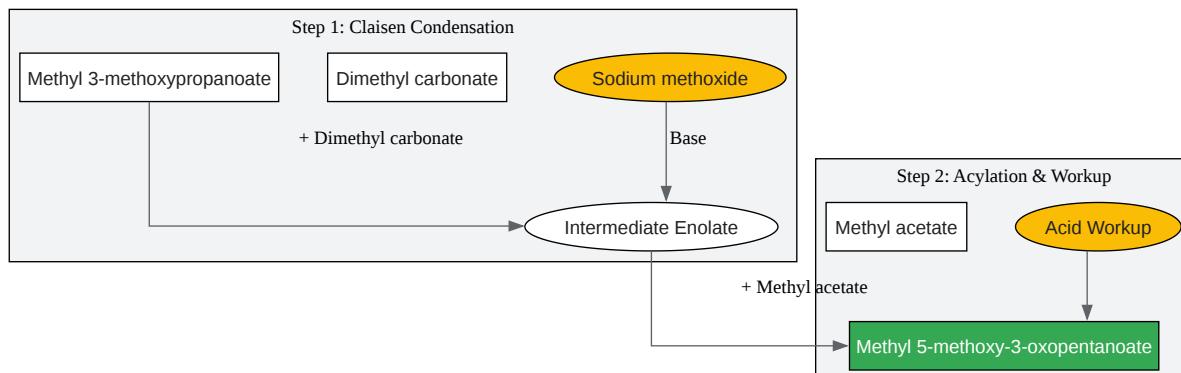
A summary of the key physicochemical properties of **Methyl 5-methoxy-3-oxopentanoate** is presented in Table 1. This data is crucial for its proper handling, storage, and application in synthetic protocols.

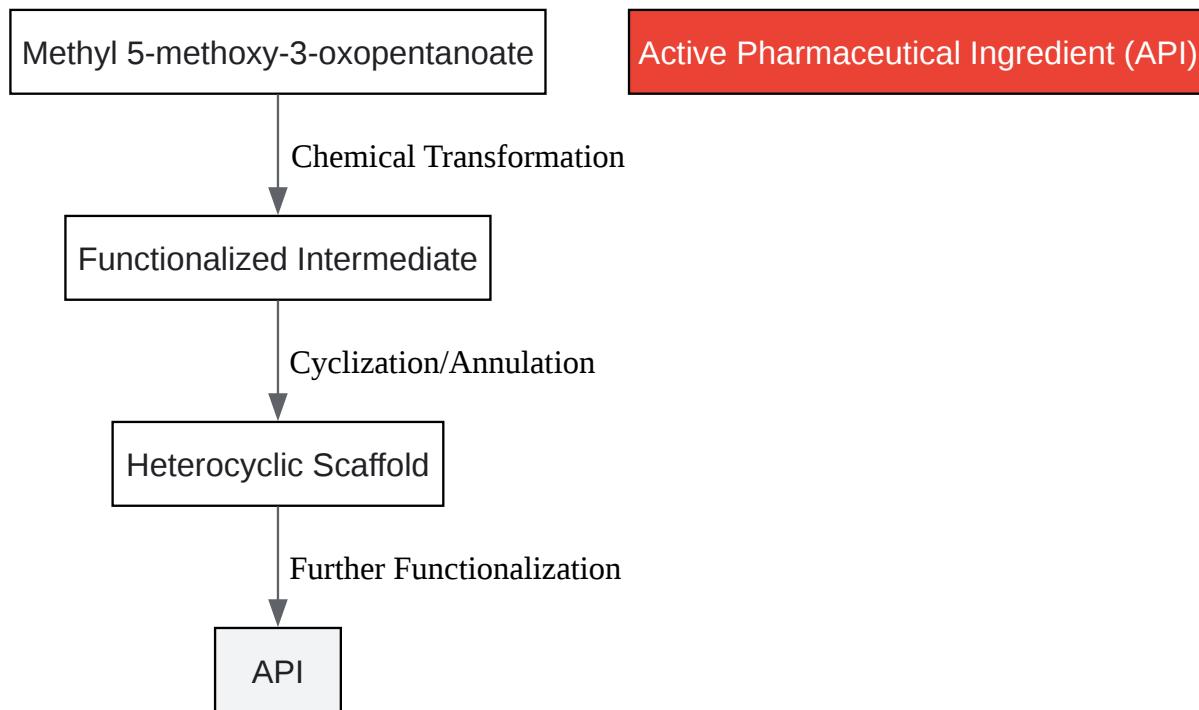
Property	Value
Molecular Formula	C ₇ H ₁₂ O ₄
Molecular Weight	160.17 g/mol
CAS Number	62462-05-9
Appearance	Colorless to pale yellow liquid
Boiling Point	69-73 °C at 0.35 mmHg
Density	1.111 g/mL at 25 °C

Synthesis of Methyl 5-methoxy-3-oxopentanoate

A reliable and efficient two-step synthesis of **Methyl 5-methoxy-3-oxopentanoate** can be achieved via a Claisen condensation reaction followed by acylation. This method utilizes readily available starting materials and provides good overall yields.

Synthetic Workflow





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